

N-Benzylformamide solubility in different solvents

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Compound of Interest

Compound Name: *N-Benzylformamide*

Cat. No.: *B155507*

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An In-depth Technical Guide on the Solubility of **N-Benzylformamide**

Introduction

N-Benzylformamide (CAS: 6343-54-0), a member of the formamides class, is an organic compound with the chemical formula C_8H_9NO .^{[1][2]} Structurally, it is related to formamide and belongs to the class of organic compounds known as benzene and substituted derivatives.^[3] At room temperature, it can be a colorless liquid or a white to pale yellow powder.^{[1][5]} **N-Benzylformamide** serves as a valuable reagent in organic synthesis, notably in transition metal-catalyzed reactions like the Suzuki and Heck couplings.^[1] Its solubility is a critical physicochemical property that dictates its application in synthesis, purification, formulation design, and various analytical procedures, making a thorough understanding essential for researchers in chemistry and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Benzylformamide** is presented below. This data is crucial for predicting its behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C8H9NO	[1][6]
Molecular Weight	135.16 g/mol	[2][7]
Melting Point	60-61 °C	[1][6]
IUPAC Name	N-benzylformamide	[2][8]
logPoct/wat	0.933 (Crippen Calculated)	[7]

Solubility Profile of N-Benzylformamide

The solubility of **N-Benzylformamide** has been described qualitatively in several common solvents. Quantitative experimental data in publicly accessible literature is limited; however, predicted and calculated values for water solubility are available.

Solvent	Solubility (at Standard Temperature)	Type	Source
Water	3.97 g/L	Predicted	[3]
Water	~2.53 g/L (from log10WS = -1.73)	Calculated	[7]
Chloroform	Slightly Soluble	Qualitative	[6]
DMSO	Slightly Soluble	Qualitative	[6]
Methanol	Slightly Soluble	Qualitative	[6]

Note: The calculated water solubility was derived from the Log10 of Water Solubility (in mol/L) value of -1.73 and a molecular weight of 135.16 g/mol .[7]

Experimental Protocol for Solubility Determination

The thermodynamic solubility of **N-Benzylformamide** can be reliably determined using the industry-standard saturation shake-flask method.[9][10] This protocol ensures that the solid

solute and the solvent are in equilibrium.

Objective: To determine the equilibrium solubility of **N-Benzylformamide** in a specific solvent at a controlled temperature.

Materials:

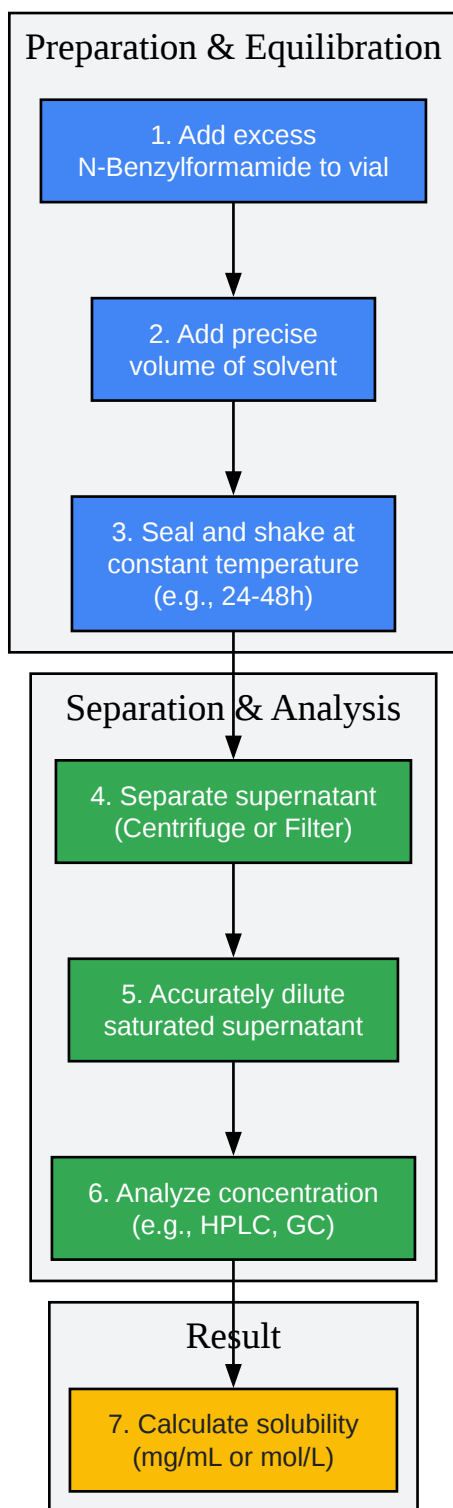
- **N-Benzylformamide** (solid, high purity)
- Solvent of interest (e.g., water, ethanol, etc.)
- Glass vials with screw caps
- Temperature-controlled orbital shaker or incubator
- Centrifuge and/or syringe filters (e.g., 0.22 μm PTFE)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Analytical instrument (e.g., HPLC-UV, GC)

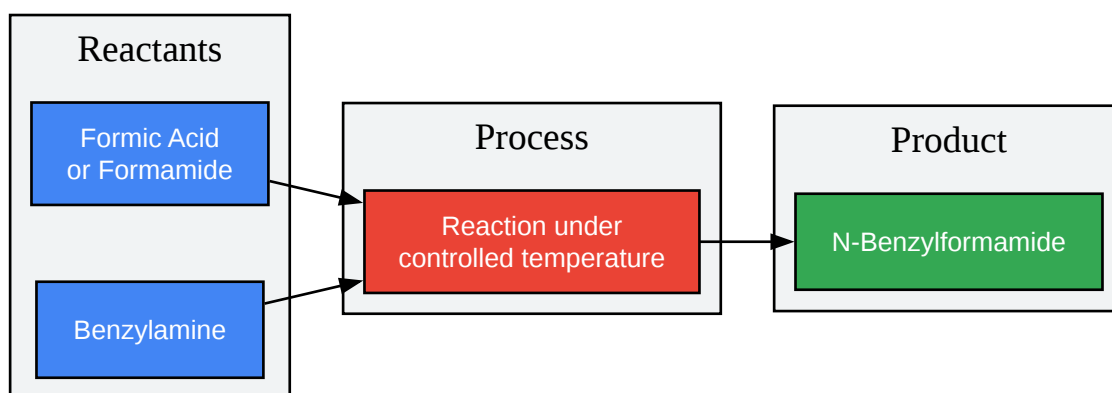
Procedure:

- Preparation: Add an excess amount of solid **N-Benzylformamide** to a pre-weighed glass vial. The amount should be sufficient to ensure undissolved solid remains at equilibrium (e.g., 5-10 mg).[9]
- Solvent Addition: Add a precise, known volume of the test solvent to the vial.[9]
- Equilibration: Securely cap the vial and place it in a temperature-controlled shaker (e.g., set to 25 °C). Allow the mixture to shake for a sufficient period (typically 24-48 hours) to reach equilibrium.
- Phase Separation: After equilibration, remove the vial and let it stand to allow the undissolved solid to settle. To separate the saturated supernatant from the excess solid,

either centrifuge the vial or carefully filter the supernatant using a syringe filter.[11] This step must be performed reliably to avoid transferring solid particles.[10]

- Dilution: Accurately dilute a known volume of the clear, saturated supernatant with the appropriate solvent to bring its concentration within the linear range of the analytical method's calibration curve.[9]
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC-UV or Gas Chromatography (GC), to determine the concentration of **N-Benzylformamide**. [11][12]
- Calculation: Using the concentration obtained from the analysis and the dilution factor, calculate the original concentration in the saturated supernatant. Report the final solubility in standard units such as mg/mL or mol/L, specifying the solvent and temperature.[9]





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